

# Physical properties of Bromine trifluoride at different temperatures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bromine trifluoride

Cat. No.: B1216658

[Get Quote](#)

## Technical Guide to the Physical Properties of Bromine Trifluoride

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Bromine trifluoride** ( $\text{BrF}_3$ ) is a highly reactive interhalogen compound that exists as a straw-colored, pungent, and fuming liquid at room temperature.<sup>[1][2][3]</sup> Its utility as a potent fluorinating agent, particularly in the processing and reprocessing of nuclear fuel to produce uranium hexafluoride, underscores its industrial significance.<sup>[2][4]</sup> The inherent reactivity and hazardous nature of  $\text{BrF}_3$  necessitate a thorough understanding of its physical properties for safe handling and application in research and development. This guide provides a comprehensive overview of the key physical properties of **Bromine trifluoride**, with a focus on their variation with temperature.

### Safety and Handling Precautions

**Bromine trifluoride** is extremely corrosive to tissues and reacts violently with water and organic compounds.<sup>[2][4][5]</sup> All experimental work with  $\text{BrF}_3$  must be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including chemical-resistant gloves, a face shield, and a lab coat, must be worn at all times. Materials of

construction for experimental apparatus should be carefully selected; nickel, Monel, and stainless steel are generally resistant to attack by  $\text{BrF}_3$ .

## Physical Properties of Bromine Trifluoride

The physical properties of **Bromine trifluoride** are critical for its application in various chemical processes. The following tables summarize the key physical properties of  $\text{BrF}_3$ , including temperature-dependent data where available.

### General Physical Properties

Property	Value	Reference
Molecular Formula	$\text{BrF}_3$	[6]
Molar Mass	136.90 g/mol	[1][2]
Appearance	Colorless to yellow, fuming liquid	[1][3]
Odor	Pungent, irritating	[1][2]
Melting Point	8.77 °C (281.92 K)	[2]
Boiling Point	125.72 °C (398.87 K)	[2]

### Density of Liquid Bromine Trifluoride

The density of liquid  $\text{BrF}_3$  decreases with increasing temperature.

Temperature (°C)	Temperature (K)	Density (g/cm <sup>3</sup> )	Reference
20	293.15	2.81	[1]
25	298.15	2.803	[7]

### Viscosity of Liquid Bromine Trifluoride

The viscosity of liquid  $\text{BrF}_3$  decreases as temperature increases. The following data has been converted from the original measurements in Fahrenheit.

Temperature (°C)	Temperature (K)	Viscosity (cP)	10.56	283.71
4.064	11.11	284.26	4.005	11.67
284.82	3.947	12.22	285.37	3.890
12.78	285.93	3.834	13.33	286.48
3.779	13.89	287.04	3.725	14.44
287.59	3.672	15.00	288.15	3.620
15.56	288.71	3.569	16.11	289.26
3.519	16.67	290.82	3.470	17.22
291.37	3.422	17.78	291.93	3.375
18.33	292.48	3.329	18.89	293.04
3.284	19.44	293.59	3.240	20.00
294.15	3.197	20.56	294.71	3.155
21.11	295.26	3.114	21.67	295.82
3.074	22.22	296.37	3.035	22.78
296.93	2.997	23.33	297.48	2.960
23.89	298.04	2.924	24.44	298.59
2.889				

Data converted from the CAMEO Chemicals database which provided measurements in Fahrenheit.

# Vapor Pressure of Bromine Trifluoride

The vapor pressure of  $\text{BrF}_3$  increases significantly with temperature. The relationship between vapor pressure and temperature can be described by the Antoine equation. One study measured the vapor pressure over the range of 39 to 155 °C and derived the following equation:

$$\log_{10}(P \text{ mm}) = 7.74853 - 1685.8 / (t + 220.57)$$

where P is the pressure in mmHg and t is the temperature in Celsius.[7]

Temperature (°C)	Temperature (K)	Vapor Pressure (mmHg)
21	294.15	8
36.7	309.85	17.67
49.1	322.25	31.46
57.0	330.15	47.25
66.2	339.35	74.07
76.4	349.55	117.80
84.9	358.05	170.05
91.8	364.95	225.05
101.7	374.85	330.15
111.8	384.95	475.93
122.0	395.15	671.68
126.8	400.0	787.57
131.9	405.05	923.3
137.3	410.45	1092.1
148.3	421.45	1507.0
154.8	427.95	1808.0

## Heat Capacity of Liquid Bromine Trifluoride

The heat capacity of liquid  $\text{BrF}_3$  shows little variation over the temperature range provided in the available data.

| Temperature (°C) | Temperature (K) | Liquid Heat Capacity (J/g·K) | | :--- | :--- | :--- | :--- | |  
11.11 - 30.00 | 284.26 - 303.15 | 0.920 |

Data converted from the CAMEO Chemicals database which provided a constant value of 0.220 Btu/lb-°F in this temperature range.<sup>[1]</sup>

## Experimental Protocols

The high reactivity of **Bromine trifluoride** requires specialized equipment and procedures for the determination of its physical properties. The following are generalized protocols adapted for  $\text{BrF}_3$ , emphasizing necessary safety precautions.

### Density Measurement (Pycnometer Method)

Objective: To determine the density of liquid **Bromine trifluoride** at various temperatures.

Apparatus:

- A pycnometer made of a material resistant to  $\text{BrF}_3$  (e.g., nickel or stainless steel) with a known volume.
- A temperature-controlled bath.
- An analytical balance.
- A vacuum line for safe handling and transfer of  $\text{BrF}_3$ .
- Appropriate PPE.

Procedure:

- Preparation: The pycnometer must be scrupulously cleaned and dried. Its volume should be precisely calibrated using a reference substance of known density (e.g., deionized water, though extreme care must be taken to ensure no residual water remains before introducing  $\text{BrF}_3$ ). The empty, dry pycnometer is weighed on an analytical balance.
- Filling: The pycnometer is filled with  $\text{BrF}_3$  in a controlled environment, such as a glove box or under a vacuum line, to prevent exposure to atmospheric moisture.
- Temperature Equilibration: The filled pycnometer is placed in a temperature-controlled bath and allowed to equilibrate to the desired temperature.
- Volume Adjustment: The volume is adjusted to the calibrated mark, ensuring no air bubbles are present.

- **Weighing:** The pycnometer is carefully removed from the bath, cleaned of any external liquid, and weighed.
- **Calculation:** The density is calculated by dividing the mass of the  $\text{BrF}_3$  (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.
- **Repeat:** The procedure is repeated at different temperatures to determine the temperature dependence of the density.

## Viscosity Measurement (Rotational Viscometer Method)

Objective: To measure the viscosity of liquid **Bromine trifluoride** as a function of temperature.

Apparatus:

- A rotational viscometer with a spindle and sample chamber constructed from  $\text{BrF}_3$ -resistant materials.
- A temperature-controlled jacket for the sample chamber.
- A closed system for sample loading to prevent exposure.
- Appropriate PPE.

Procedure:

- **Sample Loading:** The  $\text{BrF}_3$  sample is carefully loaded into the viscometer's sample chamber within a controlled environment.
- **Temperature Control:** The temperature of the sample is controlled using the temperature jacket.
- **Measurement:** The spindle is rotated at a known speed, and the torque required to overcome the viscous drag of the fluid is measured. This torque is then used to calculate the viscosity.
- **Data Collection:** Viscosity measurements are taken at a range of temperatures to establish the temperature-viscosity profile.

## Heat Capacity Measurement (Calorimetry)

Objective: To determine the specific heat capacity of liquid **Bromine trifluoride**.

Apparatus:

- A calorimeter constructed from materials compatible with  $\text{BrF}_3$ .
- A precision thermometer or thermocouple.
- A controlled heat source.
- A system for inert atmosphere operation.
- Appropriate PPE.

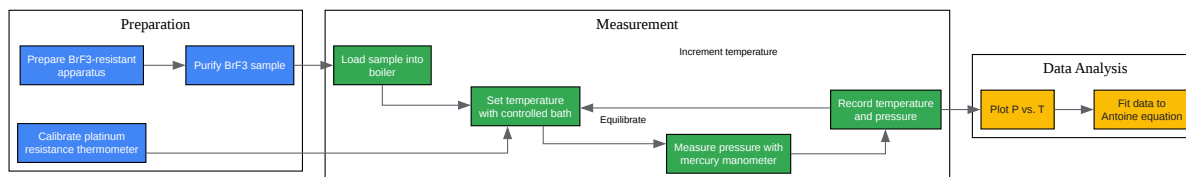
Procedure:

- Sample Preparation: A known mass of  $\text{BrF}_3$  is placed in the calorimeter under an inert atmosphere.
- Thermal Equilibration: The system is allowed to reach thermal equilibrium at a known initial temperature.
- Heating: A known amount of heat is supplied to the sample.
- Temperature Measurement: The temperature change of the  $\text{BrF}_3$  is carefully measured.
- Calculation: The specific heat capacity is calculated using the formula:  $c = Q / (m * \Delta T)$ , where  $c$  is the specific heat capacity,  $Q$  is the heat added,  $m$  is the mass of the sample, and  $\Delta T$  is the change in temperature.

## Visualizations

### Experimental Workflow for Vapor Pressure Measurement

The following diagram illustrates a generalized workflow for the experimental determination of the vapor pressure of **Bromine trifluoride**.



[Click to download full resolution via product page](#)

Caption: Workflow for vapor pressure determination of  $\text{BrF}_3$ .

This technical guide provides a foundational understanding of the physical properties of **Bromine trifluoride**. The data and protocols herein are intended to support safe and effective research, development, and handling of this important but hazardous chemical compound. Researchers should always consult primary literature and safety data sheets before conducting any experimental work with **Bromine trifluoride**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Natural short-lived halogens exert an indirect cooling effect on climate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. m.youtube.com [m.youtube.com]
- 3. quora.com [quora.com]
- 4. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 5. Viscometers | Fisher Scientific [fishersci.com]



- 6. [scientificlabs.co.uk](https://scientificlabs.co.uk) [[scientificlabs.co.uk](https://scientificlabs.co.uk)]
- 7. [fpharm.uniba.sk](https://fpharm.uniba.sk) [[fpharm.uniba.sk](https://fpharm.uniba.sk)]
- To cite this document: BenchChem. [Physical properties of Bromine trifluoride at different temperatures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1216658#physical-properties-of-bromine-trifluoride-at-different-temperatures>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)